

In-Depth Technical Guide: Storage and Handling of Adipic Acid- $^{13}\text{C}_6$

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Compound of Interest

Compound Name: Adipic acid- $^{13}\text{C}_6$

Cat. No.: B571474

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive technical information and best practices for the safe storage, handling, and stability assessment of Adipic acid- $^{13}\text{C}_6$. Adipic acid- $^{13}\text{C}_6$ is a stable, non-radioactive, isotopically labeled compound used as an internal standard in quantitative analyses such as mass spectrometry and NMR, as well as in metabolic flux analysis. Proper management of this valuable reagent is critical to ensure its chemical purity, isotopic integrity, and the safety of laboratory personnel.

Storage and Stability

Adipic acid- $^{13}\text{C}_6$ is a stable solid under recommended storage conditions.^{[1][2]} The primary factors that can affect its stability are moisture, excessive heat, and incompatible materials.

Recommended Storage Conditions

To ensure the long-term stability and integrity of Adipic acid- $^{13}\text{C}_6$, it is recommended to store it in a cool, dry, and well-ventilated area.^[3] The following table summarizes the key storage parameters.

Parameter	Recommendation	Source(s)
Temperature	Room temperature, not to exceed 30°C.	[3]
Humidity	Store in a dry environment. Adipic acid is not considered to be hygroscopic.	[1]
Light	Store away from direct light.	
Container	Keep in a tightly sealed, original container.	[3]
Atmosphere	No special atmosphere is generally required.	
Shelf Life	2 years when stored properly in sealed packaging.	[3]

Incompatible Materials and Conditions to Avoid

To prevent degradation or hazardous reactions, avoid storing Adipic acid-¹³C₆ with the following:

- Strong Oxidizing Agents: Can cause a violent reaction.
- Strong Bases/Alkalis: Can lead to a reaction.
- Ammonia: Substance to be avoided.
- Heat and Ignition Sources: Adipic acid is a combustible solid and dust may form explosive mixtures with air.[4]

Safe Handling and Personal Protective Equipment (PPE)

Adherence to proper handling procedures is essential to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

The following PPE should be worn when handling Adipic acid- $^{13}\text{C}_6$:

PPE	Specification	Source(s)
Eye Protection	Safety glasses with side shields or chemical splash goggles.	
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	
Body Protection	Laboratory coat.	
Respiratory Protection	Not required under normal conditions of use with adequate ventilation. If dust is generated, a NIOSH-approved respirator for dusts should be used.	

Handling Procedures

- General Handling: Avoid contact with skin, eyes, and clothing. Avoid generating dust. Use in a well-ventilated area or in a chemical fume hood.
- Dispensing: When weighing and dispensing, do so in a designated area, such as a weighing hood or a fume hood, to minimize dust inhalation.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in areas where the compound is handled or stored.

Disposal

Dispose of Adipic acid- $^{13}\text{C}_6$ and any contaminated materials in accordance with local, state, and federal regulations. As a non-radioactive, isotopically labeled compound, it does not typically require special disposal procedures beyond those for the unlabeled chemical.

However, it is crucial to consult your institution's environmental health and safety (EHS) office for specific guidance.

Experimental Protocols for Quality Assessment

Regularly assessing the chemical purity and isotopic enrichment of Adipic acid- $^{13}\text{C}_6$ is crucial, especially for long-term studies or when using it as a quantitative standard. The following are representative analytical methods that can be adapted for this purpose.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

This method is suitable for determining the chemical purity of Adipic acid- $^{13}\text{C}_6$ and detecting any degradation products.

Parameter	Specification
Column	C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 μm particle size)
Mobile Phase	Isocratic elution with a mixture of aqueous buffer and organic solvent. For example, 95:5 (v/v) 25 mM potassium phosphate buffer (pH 2.5) and acetonitrile.
Flow Rate	1.0 mL/min
Injection Volume	10 μL
Column Temperature	30°C
Detection	UV at 210 nm
Sample Preparation	Accurately weigh and dissolve a sample of Adipic acid- $^{13}\text{C}_6$ in the mobile phase to a known concentration (e.g., 1 mg/mL).

Gas Chromatography-Mass Spectrometry (GC-MS) for Purity and Isotopic Enrichment

GC-MS can be used to assess both the chemical purity and the isotopic enrichment of Adipic acid- $^{13}\text{C}_6$. Derivatization is typically required to increase the volatility of the dicarboxylic acid.

Parameter	Specification
Derivatization	Esterification with a suitable agent (e.g., BF_3 in methanol or diazomethane) to form the dimethyl ester of adipic acid.
GC Column	A non-polar or medium-polarity capillary column (e.g., DB-5ms, 30 m x 0.25 mm ID, 0.25 μm film thickness).
Carrier Gas	Helium at a constant flow rate of 1 mL/min.
Injection Mode	Splitless injection.
Temperature Program	Initial temperature of 80°C, hold for 2 minutes, then ramp to 250°C at 10°C/min, and hold for 5 minutes.
MS Ionization	Electron Ionization (EI) at 70 eV.
MS Detection	Full scan mode to identify impurities and selected ion monitoring (SIM) to determine isotopic enrichment by comparing the ion signals of the labeled and unlabeled fragments.

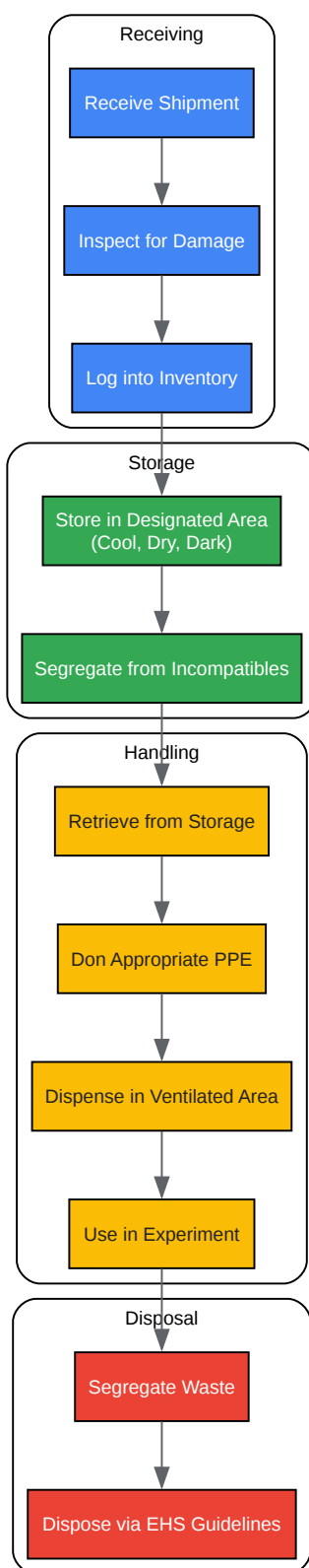
Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Integrity and Isotopic Enrichment

^{13}C NMR is a direct method to confirm the positions and extent of isotopic labeling.

Parameter	Specification
Solvent	Deuterated solvent such as DMSO-d ₆ or D ₂ O.
Spectrometer	A high-field NMR spectrometer (e.g., 400 MHz or higher).
Experiment	Standard ¹³ C NMR with proton decoupling.
Expected Chemical Shifts	The ¹³ C spectrum of Adipic acid- ¹³ C ₆ will show enhanced signals at approximately 174 ppm (carboxyl carbons) and between 24-34 ppm (methylene carbons) compared to the natural abundance spectrum.

Logical Workflow for Storage and Handling

The following diagram illustrates the key steps for the safe and effective management of Adipic acid-¹³C₆ in a research environment.



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Workflow for Adipic Acid-¹³C₆ Management

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